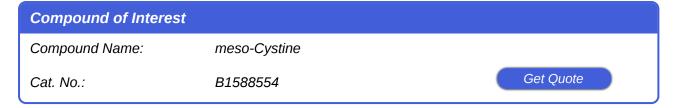


# The Chemical Structure of meso-Cystine: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

Meso-cystine is a non-proteinogenic amino acid dimer and a stereoisomer of the more common L-cystine. It is formed through the oxidation of two cysteine molecules, specifically one L-cysteine and one D-cysteine, which results in the formation of a disulfide (-S-S-) bond.[1] [2] This disulfide bridge covalently links the two amino acid monomers. While L-cystine is comprised of two L-cysteine residues and is a critical component for the structural integrity of many proteins, meso-cystine is distinguished by its unique stereochemical configuration, which imparts distinct physical and chemical properties. This guide provides an in-depth overview of the chemical structure of meso-cystine, including its stereochemistry, physicochemical properties, and the experimental protocols used for its characterization.

## **Chemical Structure and Stereochemistry**

The fundamental structure of **meso-cystine** consists of two amino-propanoic acid moieties linked at their β-carbons via a disulfide bridge.[1] Its molecular formula is C<sub>6</sub>H<sub>12</sub>N<sub>2</sub>O<sub>4</sub>S<sub>2</sub>.[1][3]

## **Stereochemical Configuration**

The defining feature of **meso-cystine** is its stereochemistry. The molecule possesses two chiral centers, one at each  $\alpha$ -carbon. However, unlike L-cystine (which has an R,R configuration) or D-cystine (S,S configuration), **meso-cystine** contains one stereocenter with



an (R) configuration and the other with an (S) configuration.[3] The IUPAC name for **meso-cystine** is (2S)-2-amino-3-[[(2R)-2-amino-2-carboxyethyl]disulfanyl]propanoic acid.[1][3]

This specific (R,S) configuration results in an internal plane of symmetry within the molecule.[4] [5] A compound with chiral centers that is itself achiral due to internal symmetry is defined as a meso compound.[4][6] Consequently, **meso-cystine** is optically inactive, meaning it does not rotate plane-polarized light. This is in stark contrast to its enantiomeric counterparts, L- and D-cystine, which are optically active.[6]

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